

Purinostat: A Technical Guide to a Novel Selective HDAC Inhibitor

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Compound of Interest

Compound Name: Purinostat
CAS No.: 1929583-17-4
Cat. No.: B15589147

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Executive Summary

Purinostat mesylate is a novel, potent, and highly selective inhibitor of Class I and Class IIb histone deacetylases (HDACs). Its unique purine-based structure confers significant selectivity over other HDAC classes, leading to a favorable safety profile compared to pan-HDAC inhibitors. Developed to address the need for more targeted epigenetic therapies, **Purinostat** has demonstrated robust anti-tumor activity in a range of hematological malignancies, including B-cell acute lymphoblastic leukemia (B-ALL), chronic myeloid leukemia (CML), multiple myeloma, and lymphoma.[1] Its mechanism of action involves the hyperacetylation of histones and non-histone proteins, leading to the downregulation of key oncogenic drivers such as BCR-ABL and c-MYC, cell cycle arrest, and the induction of apoptosis.[2] Preclinical and clinical studies have highlighted its efficacy, particularly in relapsed/refractory settings and in models resistant to existing therapies.

Discovery and Development

The development of **Purinostat** was driven by the need for HDAC inhibitors with improved selectivity and reduced toxicity. The core structure features a morpholinopurine capping group, a linker, and a hydroxamic acid zinc-binding group, a design that enhances its binding affinity and selectivity for Class I (HDAC1, 2, 3, 8) and Class IIb (HDAC6, 10) enzymes.[\[2\]](#)[\[3\]](#)

Chemical Structure

IUPAC Name: 2-[[2-(4-aminophenyl)-9-methyl-6-morpholin-4-ylpurin-8-yl]methyl-methylamino]-N-hydroxypyrimidine-5-carboxamide;methanesulfonic acid[\[4\]](#)

Molecular Formula: $C_{24}H_{30}N_{10}O_6S$ [\[4\]](#)

Molecular Weight: 586.6 g/mol [\[4\]](#)

Synthesis

The synthesis of purine-based hydroxamic acid derivatives, including compounds structurally related to **Purinostat**, generally involves a multi-step process. A key strategy is the construction of the substituted purine core, followed by the attachment of the linker and the hydroxamic acid moiety. While a specific, detailed synthesis protocol for **Purinostat** mesylate is proprietary, the general approach is based on established purine chemistry. The synthesis of related compounds involves the reaction of a halogenated purine intermediate with various amines to introduce the capping group and the linker, followed by the conversion of a terminal ester group to the hydroxamic acid.

Mechanism of Action

Purinostat exerts its anti-cancer effects through the selective inhibition of HDAC enzymes, leading to the accumulation of acetylated histones and non-histone proteins. This alters gene expression, resulting in the downregulation of oncogenes and the upregulation of tumor suppressor genes.

The primary mechanisms include:

- Downregulation of BCR-ABL: In Philadelphia chromosome-positive (Ph+) leukemias, **Purinostat** treatment leads to a decrease in the expression of the oncoprotein BCR-ABL.

This is, in part, due to the hyperacetylation and subsequent degradation of Heat Shock Protein 90 (HSP90), a chaperone protein essential for BCR-ABL stability.

- Repression of c-MYC: **Purinostat** downregulates the expression of the c-MYC oncogene, a critical driver of proliferation in many hematological malignancies.
- Induction of Apoptosis: By altering the expression of pro- and anti-apoptotic proteins, **Purinostat** triggers programmed cell death. This involves the activation of the caspase cascade.

Data Presentation

In Vitro HDAC Inhibitory Activity

The selectivity of **Purinostat** for Class I and IIb HDACs is a key feature. The following table summarizes the half-maximal inhibitory concentrations (IC₅₀) of **Purinostat** mesylate against a panel of HDAC isoforms.

HDAC Isoform	Class	IC ₅₀ (nM)
HDAC1	I	0.81[5][6]
HDAC2	I	1.4[5][6]
HDAC3	I	1.7[5][6]
HDAC8	I	3.8[5][6]
HDAC6	IIb	11.5[5][6]
HDAC10	IIb	1.1[5][6]
HDAC4	IIa	1072[5]
HDAC5	IIa	426[5][6]
HDAC7	IIa	690[5]
HDAC9	IIa	622[5]
HDAC11	IV	3348[5]

In Vitro Anti-proliferative Activity

Purinostat demonstrates potent anti-proliferative activity against a variety of hematologic cancer cell lines.

Cell Line	Cancer Type	IC ₅₀ (nM)
LAMA84	Chronic Myeloid Leukemia	<10 ^[7]
BL-2	B-cell Acute Lymphoblastic Leukemia	~2 (at 48h)
K562	Chronic Myeloid Leukemia	Potent Inhibition
MV4-11	Acute Myeloid Leukemia	Potent Inhibition
Ramos	Burkitt's Lymphoma	Potent Inhibition
MM1S	Multiple Myeloma	Potent Inhibition

Experimental Protocols

HDAC Inhibition Assay (In Vitro)

This protocol outlines a general method for determining the IC₅₀ of **Purinostat** against specific HDAC isoforms using a fluorogenic substrate.

Objective: To quantify the inhibitory activity of **Purinostat** against recombinant human HDAC enzymes.

Materials:

- Recombinant human HDAC enzymes (e.g., HDAC1, HDAC2, HDAC3, HDAC6)
- Fluorogenic HDAC substrate (e.g., Fluor de Lys®)
- HDAC assay buffer (e.g., 50 mM Tris-HCl, pH 8.0, 137 mM NaCl, 2.7 mM KCl, 1 mM MgCl₂)
- Developer solution (containing a trypsin-like protease and a fluorescence enhancer)
- **Purinostat** mesylate stock solution (in DMSO)

- 96-well black microplate
- Fluorescence plate reader

Procedure:

- Prepare serial dilutions of **Purinostat** mesylate in HDAC assay buffer.
- In a 96-well black microplate, add the diluted **Purinostat** solutions. Include wells for a positive control (no inhibitor) and a negative control (no enzyme).
- Add the recombinant HDAC enzyme to each well (except the negative control) and incubate at 37°C for a specified time (e.g., 15 minutes) to allow for enzyme-inhibitor interaction.
- Initiate the enzymatic reaction by adding the fluorogenic HDAC substrate to all wells.
- Incubate the plate at 37°C for a defined period (e.g., 60 minutes).
- Stop the reaction and develop the fluorescent signal by adding the developer solution.
- Incubate at room temperature for 15-30 minutes.
- Measure the fluorescence intensity using a plate reader (e.g., excitation 360 nm, emission 460 nm).
- Calculate the percent inhibition for each **Purinostat** concentration and determine the IC₅₀ value by fitting the data to a dose-response curve.

Cell Viability Assay (MTT Assay)

This protocol describes a common method to assess the effect of **Purinostat** on the viability of cancer cell lines.

Objective: To determine the anti-proliferative effect of **Purinostat** on cancer cells.

Materials:

- Cancer cell line of interest (e.g., LAMA84, K562)

- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS)
- **Purinostat** mesylate stock solution (in DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or 0.01 N HCl in 10% SDS)
- 96-well clear cell culture plate
- Spectrophotometric plate reader

Procedure:

- Seed cells in a 96-well plate at a predetermined density (e.g., 5,000-10,000 cells/well) and allow them to adhere or stabilize overnight.
- Treat the cells with serial dilutions of **Purinostat** mesylate. Include a vehicle control (DMSO).
- Incubate the cells for various time points (e.g., 24, 48, 72 hours) at 37°C in a humidified incubator with 5% CO₂.
- After the incubation period, add MTT solution to each well and incubate for 2-4 hours.
- Remove the medium and add the solubilization solution to dissolve the formazan crystals.
- Measure the absorbance at a wavelength of 570 nm using a plate reader.
- Calculate the percentage of cell viability relative to the vehicle-treated control and determine the IC₅₀ value.

Western Blot Analysis

This protocol details the detection of changes in protein expression in cells treated with **Purinostat**.

Objective: To analyze the levels of key proteins (e.g., acetylated histones, BCR-ABL, c-MYC, cleaved caspases) in response to **Purinostat** treatment.

Materials:

- Cancer cell line of interest
- **Purinostat** mesylate
- RIPA buffer (or other suitable lysis buffer) with protease and phosphatase inhibitors
- BCA protein assay kit
- Laemmli sample buffer
- SDS-PAGE gels
- PVDF or nitrocellulose membranes
- Transfer buffer
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (specific for acetyl-Histone H3, acetyl-Histone H4, BCR-ABL, c-MYC, cleaved Caspase-3, PARP, and a loading control like β -actin or GAPDH)
- HRP-conjugated secondary antibodies
- ECL chemiluminescent substrate
- Imaging system

Procedure:

- Treat cells with various concentrations of **Purinostat** for a specified duration.
- Harvest and lyse the cells in ice-cold lysis buffer.
- Determine the protein concentration of the lysates using a BCA assay.
- Prepare protein samples by adding Laemmli sample buffer and boiling for 5-10 minutes.

- Separate the proteins by SDS-PAGE.
- Transfer the separated proteins to a PVDF or nitrocellulose membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with the primary antibody overnight at 4°C.
- Wash the membrane with TBST and then incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again with TBST.
- Apply the ECL substrate and detect the chemiluminescent signal using an imaging system.
- Analyze the band intensities to determine the relative protein expression levels.

In Vivo Xenograft Model

This protocol provides a general framework for evaluating the anti-tumor efficacy of **Purinostat** in a mouse xenograft model.

Objective: To assess the in vivo anti-tumor activity of **Purinostat**.

Materials:

- Immunocompromised mice (e.g., NOD/SCID or nude mice)
- Cancer cell line of interest
- **Purinostat** mesylate formulated for in vivo administration
- Vehicle control
- Calipers for tumor measurement

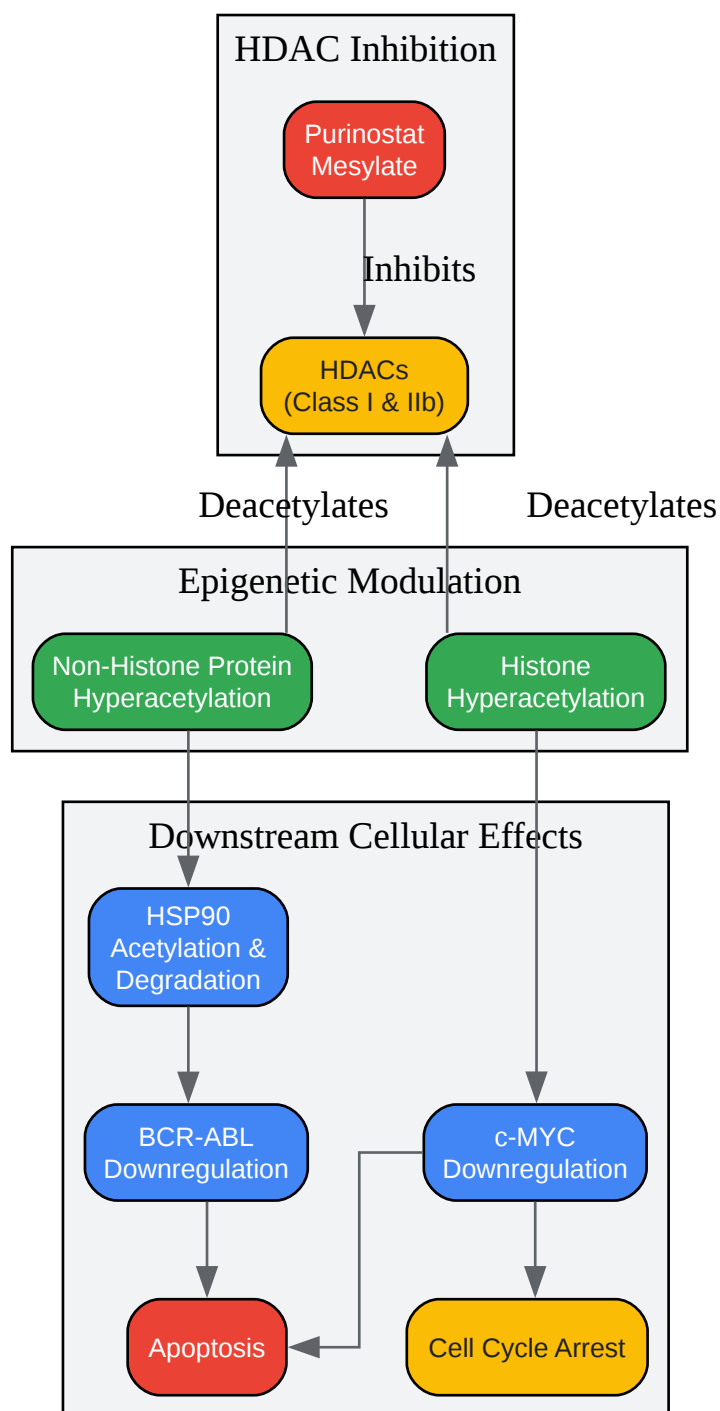
Procedure:

- Subcutaneously inject a suspension of cancer cells into the flank of the mice.

- Allow the tumors to grow to a palpable size (e.g., 100-200 mm³).
- Randomize the mice into treatment and control groups.
- Administer **Purinostat** mesylate (e.g., via intravenous or intraperitoneal injection) according to a predetermined dosing schedule and concentration. Administer the vehicle to the control group.
- Monitor the tumor size using calipers and the body weight of the mice regularly.
- At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., weight measurement, immunohistochemistry, or Western blotting).
- Analyze the tumor growth inhibition to evaluate the efficacy of **Purinostat**.

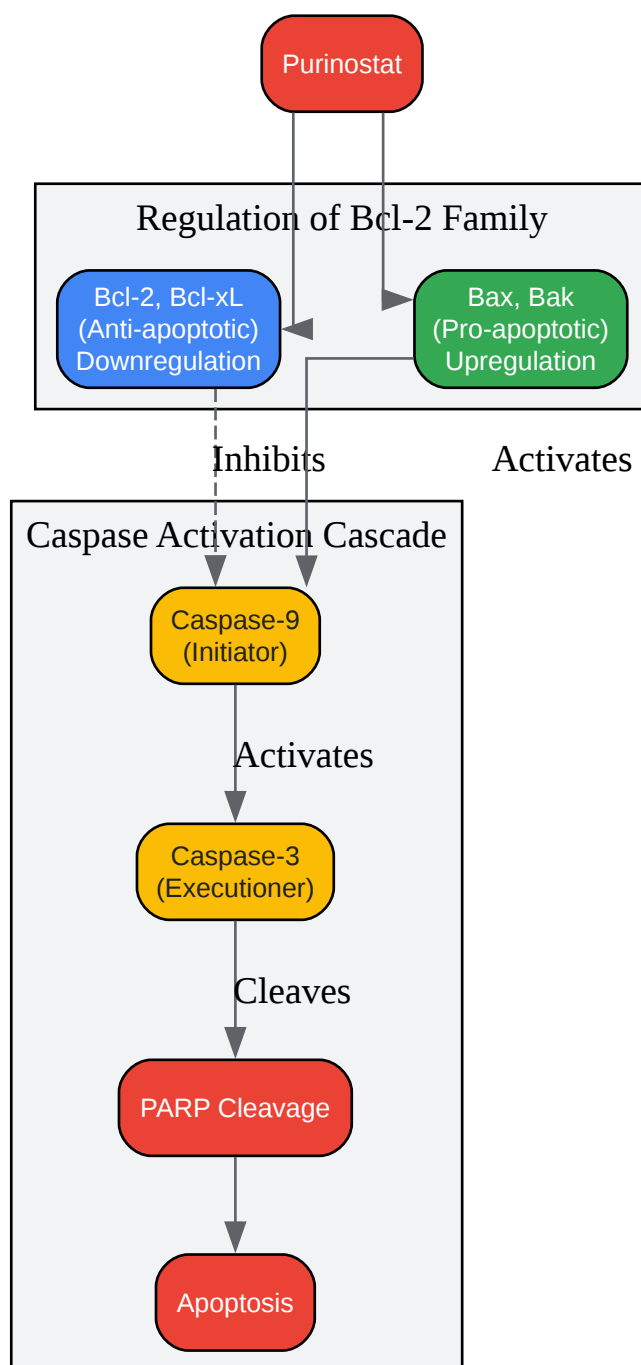
Mandatory Visualization

Signaling Pathways



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Caption: Mechanism of action of **Purinostat** as an HDAC inhibitor.



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Caption: **Purinostat**-induced apoptosis signaling pathway.

Experimental Workflows



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Caption: General workflow for Western Blot analysis.



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Caption: Workflow for in vivo xenograft studies.

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